

Gamma-Cyhalothrin: A Deep Dive into its Physicochemical Properties and Solubility

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Compound of Interest

Compound Name: *gamma-Cyhalothrin*

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Introduction

Gamma-cyhalothrin is a potent, broad-spectrum synthetic pyrethroid insecticide. It is the most biologically active isomer of cyhalothrin, valued for its high efficacy against a wide range of agricultural pests.[1] An understanding of its physicochemical properties and solubility is paramount for developing stable and effective formulations, assessing its environmental fate, and ensuring safe handling. This technical guide provides a comprehensive overview of these critical parameters, supported by detailed experimental methodologies.

Physicochemical Properties of Gamma-Cyhalothrin

The fundamental physicochemical characteristics of **gamma-cyhalothrin** are summarized in the table below. These properties govern its behavior in various environmental and biological systems.

Property	Value	Reference
IUPAC Name	(S)- α -cyano-3-phenoxybenzyl (1R,3R)-3-[(Z)-2-chloro-3,3,3-trifluoropropenyl]-2,2-dimethylcyclopropanecarboxylate	[2]
CAS Number	76703-62-3	[3][4][5]
Molecular Formula	C ₂₃ H ₁₉ ClF ₃ NO ₃	[3][4]
Molecular Weight	449.8 g/mol	[3][4]
Melting Point	55.6 °C	[2]
Boiling Point	Decomposes before boiling	[2]
Density	1.32 g/cm ³ at 20 °C	[2]
Vapor Pressure	3.45 x 10 ⁻⁴ mPa at 20 °C	[2]
pKa (Dissociation Constant)	Not applicable (no dissociation)	[6]
LogP (Octanol-Water Partition Coefficient)	4.96	

Solubility Profile

The solubility of **gamma-cyhalothrin** in aqueous and organic solvents is a critical factor in its formulation and environmental distribution. Due to its lipophilic nature, it exhibits very low solubility in water and high solubility in many organic solvents.

Solvent	Solubility	Temperature	Reference
Water	0.000002 g/L	20 °C	[7]
0.004 mg/L (at pH 7)	20 °C		
Acetone	>500 g/L	20 °C	[8]
Methanol	>500 g/L	20 °C	[8]
Ethyl Acetate	>500 g/L	20 °C	[8]
Dichloromethane	>500 g/L	20 °C	[8]
Hexane	>500 g/L	20 °C	[8]
Toluene	>500 g/L	20 °C	[8]

Experimental Protocols

The determination of the physicochemical properties of pesticides like **gamma-cyhalothrin** follows standardized and internationally recognized methodologies, primarily those established by the Organisation for Economic Co-operation and Development (OECD).

Water Solubility (OECD Guideline 105)

The water solubility of a substance is its saturation mass concentration in water at a given temperature.[9][10] For substances with very low solubility like **gamma-cyhalothrin**, the Column Elution Method is typically employed.[3]

Methodology:

- A column is packed with an inert support material coated with an excess of the test substance.
- Water is passed through the column at a slow, constant flow rate.
- The eluate is collected in fractions.
- The concentration of **gamma-cyhalothrin** in each fraction is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV

detection.

- The plateau of the concentration curve represents the water solubility. The experiment is conducted at a constant temperature, typically 20 °C.

Vapor Pressure (OECD Guideline 104)

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature in a closed system.^{[4][5][11]} For substances with low vapor pressure, the Gas Saturation Method is a common approach.^{[4][12]}

Methodology:

- A stream of inert gas (e.g., nitrogen) is passed through or over the test substance at a known flow rate and constant temperature.
- The gas becomes saturated with the vapor of the substance.
- The vapor is then trapped from the gas stream using a suitable adsorbent or solvent.
- The amount of trapped **gamma-cyhalothrin** is quantified by a sensitive analytical technique like Gas Chromatography-Mass Spectrometry (GC-MS).
- The vapor pressure is calculated from the amount of substance transported and the volume of gas passed through.

Octanol-Water Partition Coefficient (LogP) (OECD Guideline 117)

The octanol-water partition coefficient (K_{ow}) is a measure of a chemical's lipophilicity. It is the ratio of the concentration of a chemical in octanol to its concentration in water at equilibrium. For **gamma-cyhalothrin**, with a LogP value around 4.96, the HPLC Method is a suitable and efficient technique.^{[2][13][14]}

Methodology:

- A High-Performance Liquid Chromatograph with a C18 reverse-phase column is used.

- A series of reference compounds with known LogP values are injected onto the column, and their retention times are measured.
- A calibration curve is generated by plotting the logarithm of the retention time (log k) against the known LogP values of the reference compounds.
- **Gamma-cyhalothrin** is then injected under the same conditions, and its retention time is determined.
- The LogP of **gamma-cyhalothrin** is interpolated from the calibration curve.

Melting Point

The melting point is determined by observing the temperature at which the material transitions from a solid to a liquid. A common laboratory method involves a capillary tube apparatus.^[15]^[16]^[17]^[18]

Methodology:

- A small, powdered sample of **gamma-cyhalothrin** is packed into a capillary tube.
- The capillary tube is placed in a heating block apparatus with a calibrated thermometer.
- The sample is heated at a slow, controlled rate.
- The temperature at which the substance begins to melt and the temperature at which it is completely molten are recorded as the melting range.

Density

Density is the mass of a substance per unit volume. For a solid like **gamma-cyhalothrin**, a pycnometer can be used.

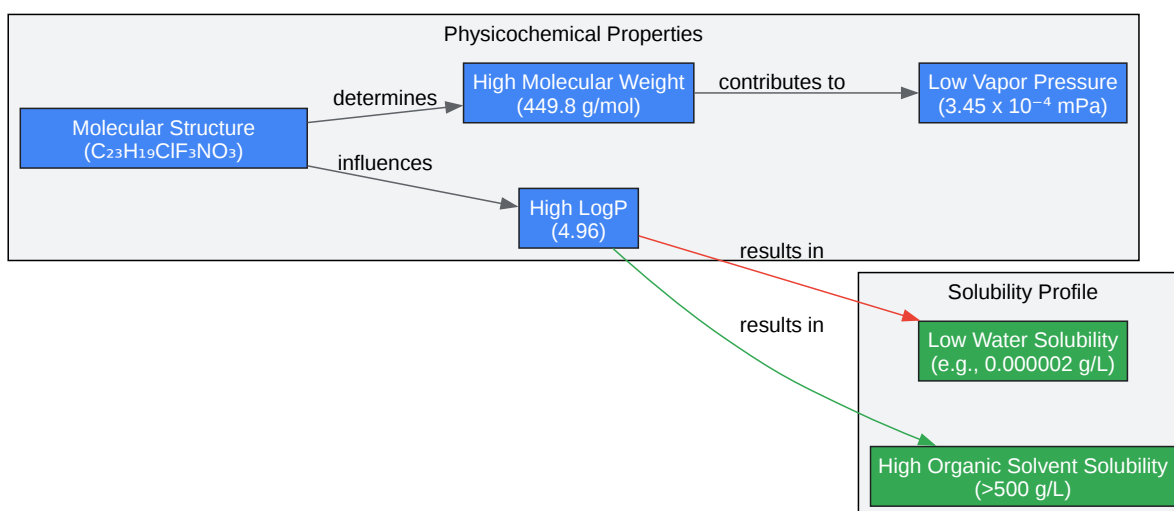
Methodology:

- The weight of an empty pycnometer is determined.
- A known weight of **gamma-cyhalothrin** is added to the pycnometer.

- A liquid of known density in which the substance is insoluble is added to fill the pycnometer. The weight is recorded.
- The pycnometer is then emptied, cleaned, and filled only with the liquid of known density, and its weight is determined.
- The density of **gamma-cyhalothrin** is calculated based on the weights and the known density of the liquid.

Relationship Between Physicochemical Properties and Solubility

The physicochemical properties of **gamma-cyhalothrin** are intrinsically linked to its solubility. The following diagram illustrates these relationships.



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Caption: Interplay of physicochemical properties and solubility of **gamma-cyhalothrin**.

This diagram illustrates that the large, complex molecular structure and high molecular weight of **gamma-cyhalothrin** contribute to its low vapor pressure. The presence of nonpolar functional groups results in a high octanol-water partition coefficient (LogP), which is a direct indicator of its lipophilic ("fat-loving") and hydrophobic ("water-fearing") nature. Consequently, **gamma-cyhalothrin** exhibits very low solubility in polar solvents like water and high solubility in nonpolar organic solvents.

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References

- 1. Gamma-cyhalothrin (Ref: DE 225) [sitem.herts.ac.uk]
- 2. Partition coefficient octanol/water | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
- 3. filab.fr [filab.fr]
- 4. oecd.org [oecd.org]
- 5. oecd.org [oecd.org]
- 6. consilab.de [consilab.de]
- 7. Cyhalothrin (Ref: OMS 2011) [sitem.herts.ac.uk]
- 8. Cyhalothrin | C23H19ClF3NO3 | CID 5281873 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. oecd.org [oecd.org]
- 10. oecd.org [oecd.org]
- 11. OECD Guidelines for the Testing of Chemicals, Section 1 Test No. 104: Vapour ... - OECD - Google 도서 [books.google.co.kr]
- 12. OECD test n°104: Vapour pressure - Analytice [analytice.com]
- 13. assets.publishing.service.gov.uk [assets.publishing.service.gov.uk]
- 14. OECD 107, OECD 117 and OECD 123 - Phytosafe [phytosafe.com]

- 15. chem.ucalgary.ca [chem.ucalgary.ca]
- 16. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 17. davjalandhar.com [davjalandhar.com]
- 18. jan.ucc.nau.edu [jan.ucc.nau.edu]
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